

# Nicotinoyl Chloride Hydrochloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Nicotinoyl chloride hydrochloride*

Cat. No.: *B124183*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, synthesis, reactivity, and applications of **nicotinoyl chloride hydrochloride**. A critical reagent in medicinal chemistry and organic synthesis, this document serves as a core resource, consolidating essential data and methodologies for laboratory professionals.

## Core Chemical Properties

**Nicotinoyl chloride hydrochloride** is the hydrochloride salt of the acyl chloride derivative of nicotinic acid (Vitamin B3).<sup>[1]</sup> The hydrochloride form enhances the compound's stability, making it easier to handle and store compared to its free base, which is highly susceptible to decomposition by moisture.<sup>[2]</sup> It is a versatile building block for introducing the nicotinoyl moiety into various molecular scaffolds.<sup>[1][3]</sup>

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Reference
CAS Number	20260-53-1	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	$C_6H_5Cl_2NO$ (or $C_6H_4ClNO$ · HCl)	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	178.01 g/mol (or 178.02 g/mol )	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	White to off-white or light yellow crystalline powder/solid. <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>	
Melting Point	151 - 157 °C	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Boiling Point	No data available for the hydrochloride salt; decomposes.	<a href="#">[8]</a>
Solubility	Decomposes in water. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a> Soluble in methanol.	
Stability	Moisture-sensitive; requires storage under anhydrous conditions. <a href="#">[1]</a> <a href="#">[6]</a>	

## Synthesis and Experimental Protocols

The most common method for synthesizing **nicotinoyl chloride hydrochloride** is the reaction of nicotinic acid with an excess of thionyl chloride ( $SOCl_2$ ).[\[4\]](#)[\[10\]](#)[\[11\]](#) The thionyl chloride serves as both the chlorinating agent and the solvent.

### Experimental Protocol: Synthesis from Nicotinic Acid

This protocol is adapted from established laboratory procedures.[\[4\]](#)[\[10\]](#)

Objective: To synthesize **nicotinoyl chloride hydrochloride** from nicotinic acid.

Materials:

- Nicotinic acid
- Thionyl chloride (SOCl<sub>2</sub>)
- Anhydrous N,N-Dimethylformamide (DMF) (catalyst, optional)[4]
- Anhydrous diethyl ether or toluene[4][11]
- Reaction flask with reflux condenser and gas outlet
- Heating mantle
- Vacuum distillation/rotary evaporator setup
- Filtration apparatus

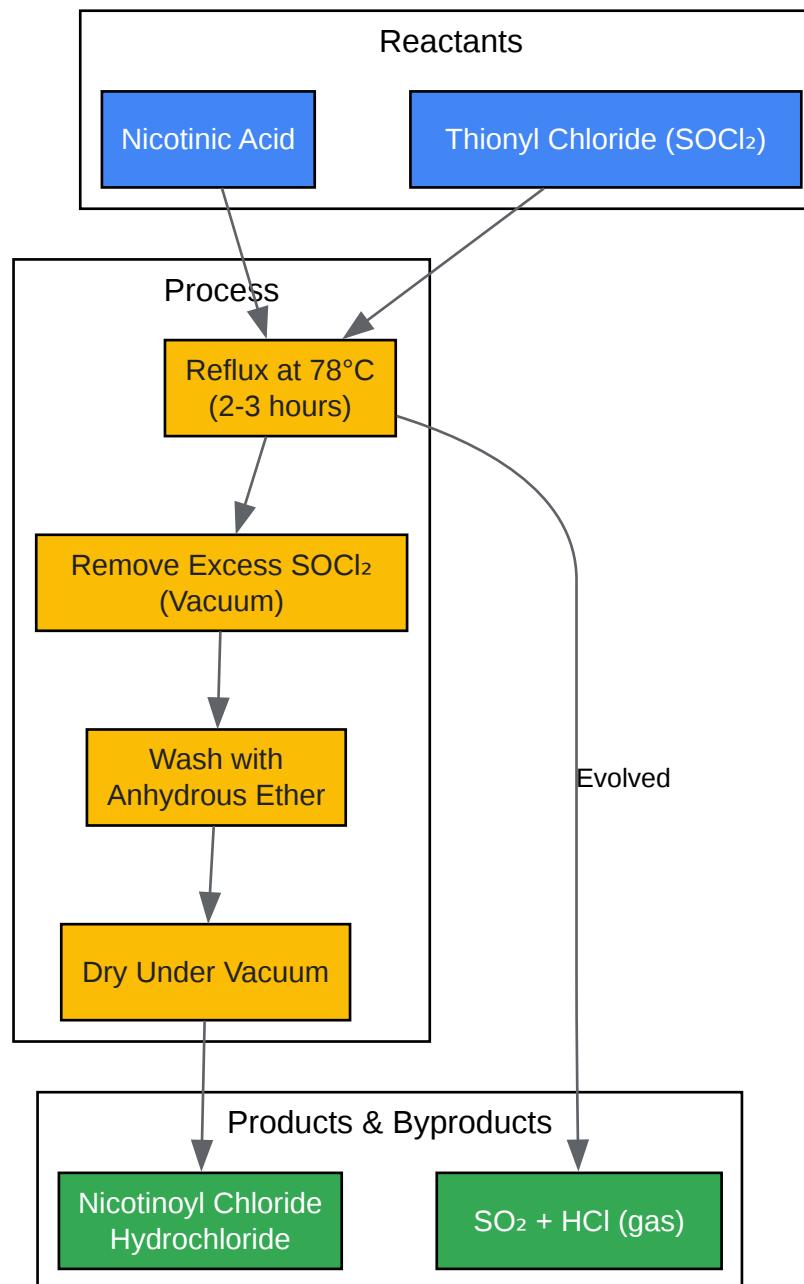
#### Procedure:

- Under anhydrous conditions and in a well-ventilated fume hood, suspend nicotinic acid (e.g., 0.81 mole) in an excess of thionyl chloride (e.g., 280 mL).[4][10] A few drops of anhydrous DMF can be added as a catalyst.[4]
- Heat the mixture to reflux (approximately 77-78 °C) with stirring.[1][4] The reaction will evolve sulfur dioxide (SO<sub>2</sub>) and hydrogen chloride (HCl) gas, which should be vented safely or passed through a scrubber.
- Maintain the reflux for 2-3 hours until the evolution of gas ceases, indicating the reaction is complete.[4][10]
- Allow the mixture to cool to room temperature. Remove the excess thionyl chloride under reduced pressure using a rotary evaporator or vacuum distillation.[4][10] This will yield a solid or semi-solid residue.
- Suspend the resulting crude crystalline acid chloride hydrochloride in a dry, non-polar solvent like diethyl ether or dichloromethane.[4][10]
- Reflux the suspension for approximately 1 hour to wash away any remaining impurities.[4]

- Cool the mixture and collect the solid product by filtration. Wash the collected solid with fresh anhydrous diethyl ether and dry it under vacuum to yield **nicotinoyl chloride hydrochloride** as a white to off-white solid.[4] Synthesis yields can range from 80% to 96% depending on the specific conditions.[1][4]

#### Diagram of Synthesis Workflow

## Synthesis of Nicotinoyl Chloride Hydrochloride

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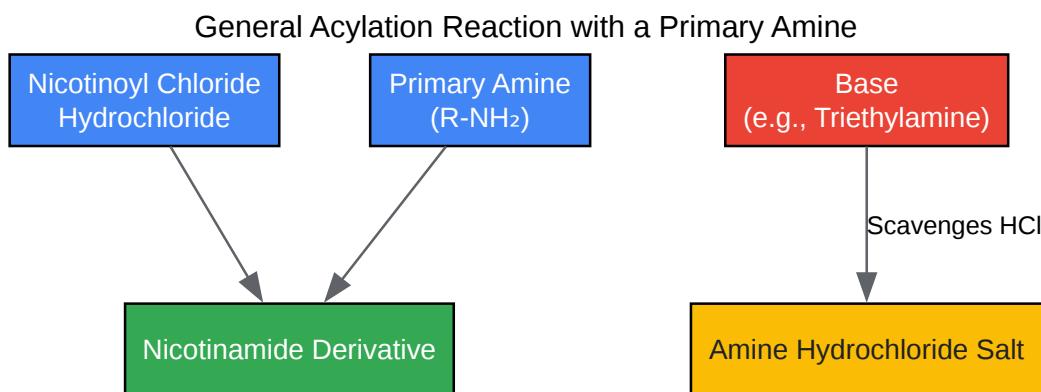
Caption: Workflow for the synthesis of **nicotinoyl chloride hydrochloride**.

## Reactivity and Chemical Behavior

**Nicotinoyl chloride hydrochloride** is a highly reactive acylating agent.<sup>[1]</sup> Its reactivity stems from the electrophilic carbonyl carbon, which is susceptible to attack by nucleophiles.

- **Hydrolysis:** The compound is moisture-sensitive and decomposes in contact with water, hydrolyzing back to nicotinic acid hydrochloride.<sup>[4][5][6]</sup> This necessitates handling and storage under anhydrous conditions.<sup>[1]</sup>
- **Reaction with Amines:** It readily reacts with primary and secondary amines to form the corresponding nicotinamides.<sup>[1]</sup> This reaction is fundamental to its use in medicinal chemistry. Typically, a non-nucleophilic base like triethylamine or pyridine is used to scavenge the HCl generated during the reaction.<sup>[1][11]</sup>
- **Reaction with Alcohols:** In the presence of a base, it reacts with alcohols to form nicotinoyl esters.<sup>[1][10]</sup>
- **Stability:** The protonation of the pyridine nitrogen to form the hydrochloride salt deactivates the ring, preventing it from participating in side reactions and improving the compound's overall stability and shelf-life.<sup>[2]</sup>

Diagram of Acylation Reaction



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Caption: Reaction of nicotinoyl chloride HCl with a primary amine.

## Applications in Research and Development

**Nicotinoyl chloride hydrochloride** is a crucial intermediate in the synthesis of a wide range of organic compounds.<sup>[3]</sup>

- Pharmaceutical Synthesis: It is extensively used as a precursor for cardiovascular and renal drugs.<sup>[4]</sup> Its ability to form amide bonds makes it valuable in creating peptidomimetics and other biologically active molecules.<sup>[1][3]</sup>
- Derivatization: It serves as the starting material for synthesizing various derivatives, including:
  - Nicotinamide analogs.<sup>[1]</sup>
  - Nicotinoyl esters and thioesters.<sup>[1]</sup>
  - Complex heterocyclic structures and macrocycles.<sup>[4][12]</sup>
- Agrochemicals: The nicotinoyl moiety is present in some agrochemicals, and this reagent provides a direct route for its incorporation.<sup>[3]</sup>

## Safety and Handling

**Nicotinoyl chloride hydrochloride** is classified as a hazardous and corrosive substance.<sup>[8][13][14]</sup> Strict adherence to safety protocols is mandatory.

Table 2: Hazard and Safety Information

Category	Description	Reference
GHS Hazard Statements	H314: Causes severe skin burns and eye damage.	<a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a>
Signal Word	Danger	<a href="#">[8]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Personal Protective Equipment (PPE)	Wear protective gloves, chemical-resistant clothing, and eye/face protection (safety goggles and face shield). <a href="#">[8]</a> <a href="#">[13]</a> <a href="#">[14]</a>	
Handling	Handle in a well-ventilated area, preferably in a fume hood. <a href="#">[13]</a> Avoid formation of dust. <a href="#">[13]</a> Keep away from moisture and incompatible materials like strong oxidizing agents and strong bases. <a href="#">[6]</a> <a href="#">[15]</a>	
First Aid (Eyes)	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention. <a href="#">[8]</a> <a href="#">[13]</a>	
First Aid (Skin)	Take off immediately all contaminated clothing. Rinse skin with water/shower. Seek immediate medical attention. <a href="#">[8]</a> <a href="#">[13]</a>	
First Aid (Ingestion)	Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention. <a href="#">[8]</a> <a href="#">[13]</a>	
First Aid (Inhalation)	Move person to fresh air. If not breathing, give artificial	

respiration. Seek immediate medical attention.[8][14]

#### Disposal

Dispose of contents/container to an approved waste disposal plant. Do not discharge to sewer systems.[8][13]

## Analytical Data

Characterization of **nicotinoyl chloride hydrochloride** is typically performed using standard analytical techniques. While a comprehensive spectral database is beyond the scope of this guide, representative data can be found in various chemical catalogs.

- Nuclear Magnetic Resonance (NMR):  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectroscopy are used to confirm the structure of the pyridine ring and the presence of the acyl chloride group.[16]
- Infrared (IR) Spectroscopy: IR spectra will show a characteristic strong absorption band for the C=O (carbonyl) stretch of the acyl chloride, typically in the region of  $1750\text{-}1800\text{ cm}^{-1}$ .
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight and fragmentation pattern of the compound.[17]

This guide is intended for informational purposes for qualified professionals. Always consult the most current Safety Data Sheet (SDS) before handling this chemical and adhere to all institutional safety guidelines.

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